

Application Notes and Protocols for Evaluating Pyraoxystrobin Efficacy on Vegetables

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Compound of Interest

Compound Name: *Pyraoxystrobin*

Cat. No.: *B1461943*

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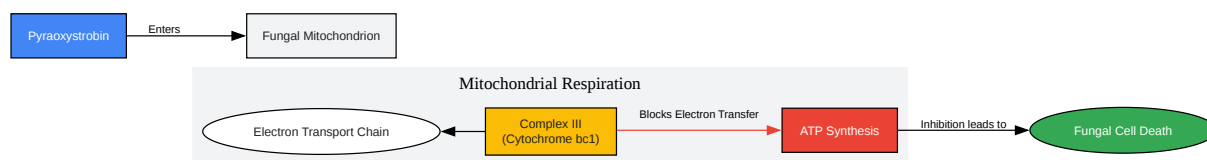
For Researchers, Scientists, and Drug Development Professionals

Introduction

Pyraoxystrobin is a broad-spectrum fungicide belonging to the strobilurin class. Its mode of action involves the inhibition of mitochondrial respiration in fungi by blocking the cytochrome bc1 complex, which ultimately disrupts energy production and leads to fungal cell death.^[1] This fungicide has demonstrated efficacy against a wide range of plant pathogenic fungi, including those causing significant diseases in vegetable crops such as downy mildew, powdery mildew, early blight, and late blight.^{[2][3]}

These application notes provide a comprehensive protocol for designing and conducting field trials to evaluate the efficacy of **pyraoxystrobin** on vegetable crops. The detailed methodologies, data presentation formats, and visualizations are intended to guide researchers in generating robust and reliable data for regulatory submissions and product development.

Signaling Pathway of Pyraoxystrobin



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Caption: **Pyraoxystrobin's** mode of action in fungal cells.

Experimental Protocols

Field Trial Design

A randomized complete block design (RCBD) is the most appropriate experimental design for this type of study to minimize the effects of field variability.[4]

- Treatments:
 - Untreated Control (UTC): Plants receive no fungicide application. This is crucial for assessing disease pressure.[5]
 - **Pyraoxystrobin**: Applied at various rates to determine the optimal dosage. A typical application rate for **pyraoxystrobin** on cucumbers for downy mildew is 80-100 g active ingredient per hectare.[6] Application rates for other vegetables and diseases should be determined based on preliminary studies or existing literature.
 - Reference Product: A commercially available fungicide with proven efficacy against the target disease should be included for comparison.
- Replication: Each treatment should be replicated a minimum of four times.[5]
- Plot Size: The size of individual plots will depend on the specific vegetable crop. For row crops like tomatoes or cucumbers, plots should be at least 3-5 meters long and 2-3 rows wide.[7]

- Randomization: Treatments within each block must be randomly assigned to plots.[8]

Trial Establishment and Maintenance

- Site Selection: Choose a uniform field with a history of the target disease.[5]
- Crop Husbandry: Follow standard agricultural practices for the specific vegetable crop regarding planting, fertilization, irrigation, and pest control (for non-target pests).
- Inoculation: If natural disease pressure is low, artificial inoculation with the target pathogen may be necessary to ensure a valid trial.[9]

Fungicide Application

- Timing: The first application should be preventative, applied before the onset of disease symptoms, or at the very early stages of disease development.[3] Subsequent applications should be made at intervals of 7-14 days, depending on the disease pressure and the product's residual activity.[5]
- Application Method: Fungicides should be applied using a calibrated sprayer to ensure uniform coverage of the plant foliage. For backpack sprayer applications, a typical spray volume is 400-600 liters per hectare.[5]

Data Collection

Data should be collected from the central rows of each plot to avoid edge effects. The following parameters should be assessed:

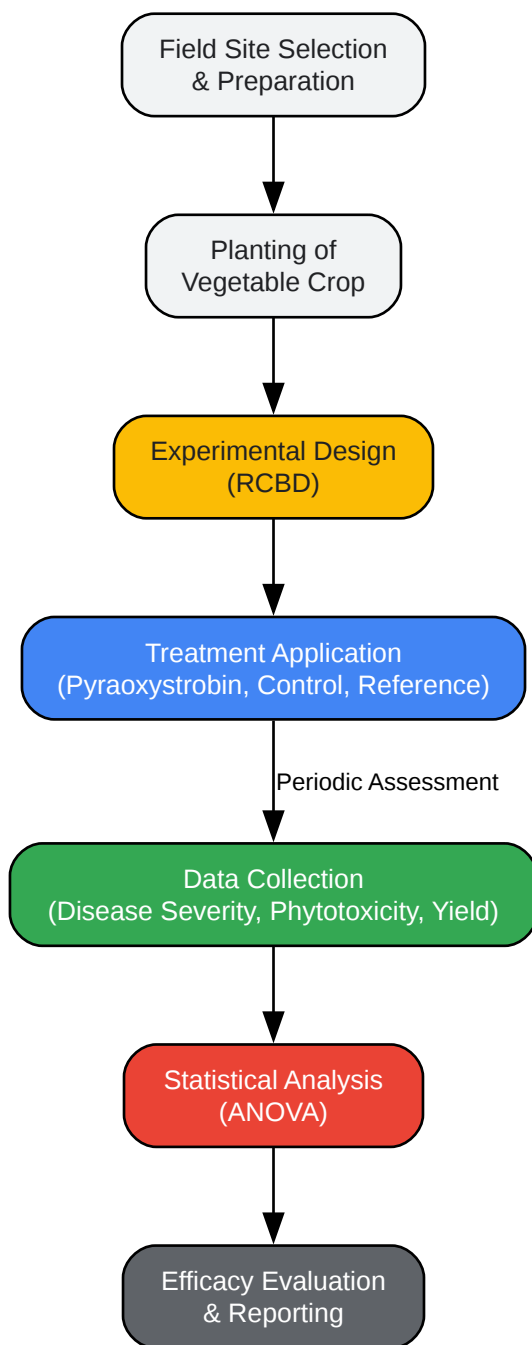
- Disease Incidence (%): The percentage of plants in each plot showing symptoms of the disease.
- Disease Severity: The extent of disease on the affected plants, rated using a standardized disease assessment scale. Assessments should be conducted periodically (e.g., every 7-10 days) throughout the trial.
- Phytotoxicity: Any adverse effects of the treatments on the plants, such as stunting, chlorosis, or necrosis, should be recorded using a phytotoxicity rating scale.[10][11]

- Yield: At the end of the trial, the marketable and total yield from each plot should be harvested and weighed.

Statistical Analysis

The collected data should be subjected to Analysis of Variance (ANOVA) to determine if there are significant differences between the treatments.^[12] Mean separation tests, such as Fisher's Least Significant Difference (LSD), can be used to compare the efficacy of the different treatments.^[12]

Experimental Workflow



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References

- 1. MANAGEMENT OF POWDERY MILDEW IN GREENHOUSE TOMATO PRODUCTION WITH BIORATIONAL PRODUCTS AND FUNGICIDES | International Society for Horticultural Science [ishs.org]
- 2. ipm.cahnر.uconn.edu [ipm.cahnر.uconn.edu]
- 3. horticulture.com.au [horticulture.com.au]
- 4. ucanr.edu [ucanr.edu]
- 5. ucanr.edu [ucanr.edu]
- 6. plantpathologyjournal.com [plantpathologyjournal.com]
- 7. perennia.ca [perennia.ca]
- 8. soybeanresearchdata.com [soybeanresearchdata.com]
- 9. researchgate.net [researchgate.net]
- 10. Uptake and distribution characteristics of the novel fungicide pyraoxystrobin in cucumber plants - RSC Advances (RSC Publishing) DOI:10.1039/C8RA05140B [pubs.rsc.org]
- 11. researchgate.net [researchgate.net]
- 12. Information archivée dans le Web | Information Archived on the Web [publications.gc.ca]
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